

# A Comprehensive Technical Guide to 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

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## Introduction

**3,5-Di-tert-butyl-4-hydroxybenzaldehyde**, a sterically hindered phenolic aldehyde, is a valuable building block in organic synthesis. Its unique structural features, characterized by the presence of two bulky tert-butyl groups flanking a hydroxyl group and a formyl group on a benzene ring, impart significant antioxidant properties and make it a key intermediate in the synthesis of various pharmaceuticals and industrial chemicals. This technical guide provides a detailed overview of its physical and chemical properties, spectroscopic data, and common synthetic methodologies.

## Physicochemical Properties

**3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is typically a light yellow or white to off-white crystalline powder.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
Physical Appearance	Light yellow or white to off-white crystalline powder	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[3]
Molecular Weight	234.33 g/mol	[3]
Melting Point	185-193 °C	[3]
Boiling Point	~336.7 °C (estimated)	[3]
Solubility	Soluble in hot methanol and other organic solvents such as ethanol, ethers, and chloroform.	[2]
CAS Number	1620-98-0	[3]

## Spectroscopic Data

The structural elucidation of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is supported by various spectroscopic techniques.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals for the aromatic proton, the aldehydic proton, the hydroxyl proton, and the protons of the tert-butyl groups.

### <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum shows distinct peaks corresponding to the carbonyl carbon, the aromatic carbons, and the carbons of the tert-butyl groups.

### Infrared (IR) Spectroscopy

The IR spectrum exhibits characteristic absorption bands for the hydroxyl (O-H), carbonyl (C=O), and C-H bonds, confirming the presence of the key functional groups.

## Mass Spectrometry

Mass spectral analysis provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its structure.

## Synthesis of 3,5-Di-tert-butyl-4-hydroxybenzaldehyde

A common and effective method for the synthesis of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** is the Duff reaction, which involves the formylation of a phenol.<sup>[4]</sup>

## Experimental Protocol: Duff Reaction

This protocol outlines the synthesis of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** from 2,6-di-tert-butylphenol.

Materials:

- 2,6-di-tert-butylphenol
- Hexamethylenetetramine
- Glacial acetic acid
- Water
- Hydrochloric acid (concentrated)

Equipment:

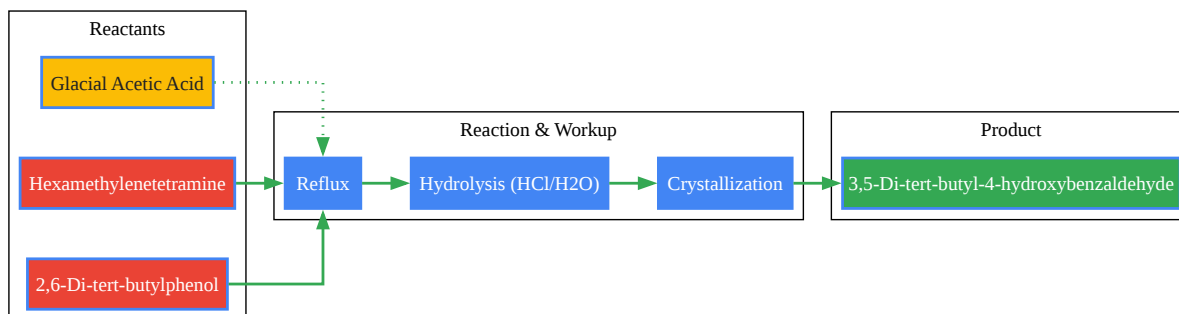
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Beaker

- Buchner funnel and filter flask
- Crystallizing dish

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2,6-di-tert-butylphenol in glacial acetic acid.
- Add hexamethylenetetramine to the solution.
- Heat the reaction mixture to reflux and maintain for several hours.
- After the reaction is complete, cool the mixture to room temperature.
- Hydrolyze the intermediate by adding a mixture of water and concentrated hydrochloric acid.
- Heat the mixture again under reflux for a short period.
- Cool the reaction mixture, which should result in the precipitation of the crude product.
- Collect the solid product by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent (e.g., aqueous ethanol or toluene) to obtain pure **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** as a crystalline solid.

## Synthesis Workflow



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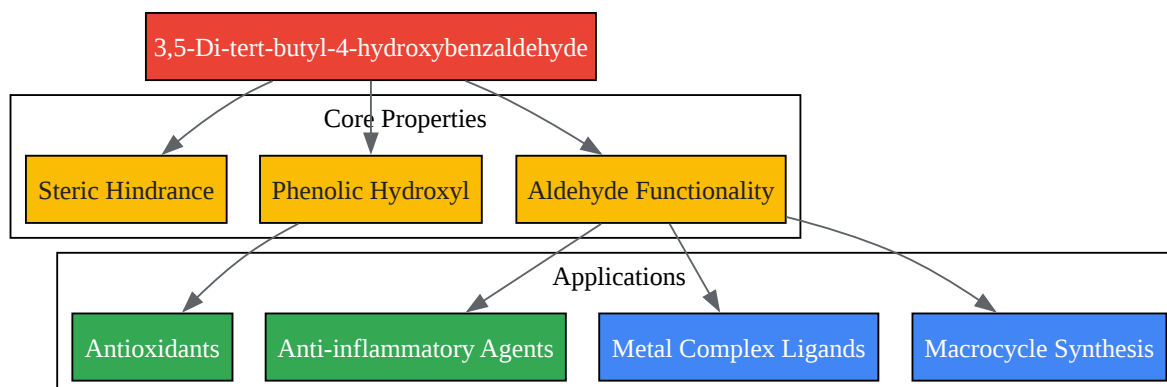
Caption: Synthesis of **3,5-Di-tert-butyl-4-hydroxybenzaldehyde** via Duff Reaction.

## Applications in Research and Development

**3,5-Di-tert-butyl-4-hydroxybenzaldehyde** serves as a versatile intermediate in the synthesis of a wide range of compounds with significant biological and industrial applications. Its derivatives have been explored for their potential as:

- **Antioxidants:** The sterically hindered phenolic hydroxyl group is a key feature for radical scavenging activity.
- **Anti-inflammatory agents:** Certain derivatives have shown potent anti-inflammatory properties.
- **Ligands for metal complexes:** The molecule can act as a ligand in the formation of coordination compounds with various metals.
- **Building blocks for macrocyclic compounds:** It is used in the synthesis of calixarenes and other macrocycles with specific host-guest properties.

## Logical Relationship of Applications



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Caption: Relationship between the core properties and applications.

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## References

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